

Application Notes and Protocols: Intramammary Infusion of Cephapirin Benzathine in Cattle

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Cephapirin Benzathine

Cat. No.: B047228

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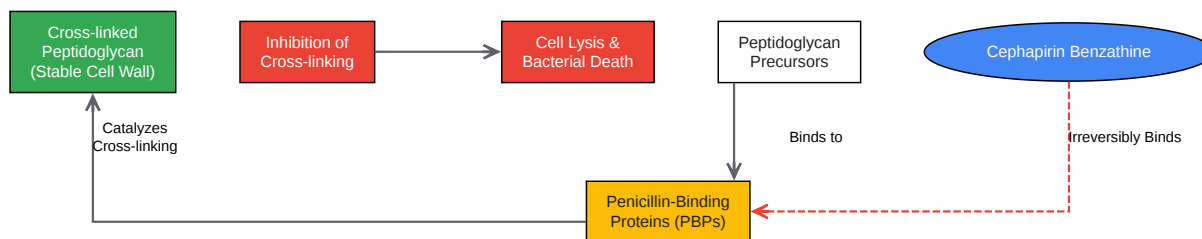
Audience: Researchers, Scientists, and Drug Development Professionals

Introduction

Cephapirin benzathine is a first-generation cephalosporin antibiotic formulated for intramammary infusion in dairy cows during the dry period.^{[1][2]} It is a long-acting, broad-spectrum antibiotic effective against gram-positive bacteria, which are common causes of mastitis.^{[1][3]} The product, commercially known as ToMORROW®, contains 300 mg of cephapirin activity in a stable peanut oil gel, designed for a prolonged release within the non-lactating mammary gland.^{[1][4][5]} This prolonged activity is due to the low solubility of the **cephapirin benzathine** salt combined with the slow-release gel base.^{[1][4]} Its primary indication is the treatment of existing intramammary infections and prevention of new infections during the dry period caused by susceptible strains of *Streptococcus agalactiae* and *Staphylococcus aureus*, including penicillin-resistant strains.^{[1][2][3][4]}

Mechanism of Action

Cephapirin, like other β -lactam antibiotics, exerts its bactericidal effect by inhibiting the synthesis of the bacterial cell wall. It specifically targets penicillin-binding proteins (PBPs), which are enzymes essential for the final steps of peptidoglycan synthesis. By acylating these enzymes, cephapirin blocks the cross-linking of peptidoglycan chains, leading to a weakened cell wall and subsequent cell lysis.



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Caption: Mechanism of Cephapirin action on bacterial cell wall synthesis.

Quantitative Data Summary

The following tables summarize key quantitative data regarding the use of **Cephapirin Benzathine** for intramammary infusion in dry cows.

Table 1: Product Specifications and Dosage

Parameter	Value	Source(s)
Active Ingredient	Cephapirin Benzathine	[1]
Dosage per Quarter	300 mg of cephapirin activity	[1] [4] [6]
Formulation	10 mL disposable syringe in a stable peanut oil gel	[1] [4] [5]
Administration	Intramammary infusion into each quarter	[2] [4]
Timing	At the time of drying off	[2] [4]

| Use Restriction | For use in dry cows only |[\[3\]](#)[\[4\]](#)[\[5\]](#) |

Table 2: Efficacy Data from Cited Studies

Pathogen	Study Type	Cure Rate (%)	Notes	Source(s)
Staphylococcus aureus	Experimental Infection	100%	All 21 treated quarters were bacteriologically negative at calving.	[7]
Staphylococcus aureus	Comparative Field Trial	78.1%	Cure rate determined at 28 days post-calving.	[8]

| Various (preexisting IMI) | Randomized Clinical Trial | 94.0% | Noninferiority trial comparing three commercial dry cow products. |[9] |

Table 3: Regulatory and Residue Information

Parameter	Time	Source(s)
Pre-Calving Restriction	Do not use within 30 days of calving	[3][4][5]
Milk Withholding Period	72 hours after calving	[3][4][5]

| Meat Withdrawal Period | 42 days after the last infusion |[3][4][5] |

Protocols

Protocol 1: Standard Intramammary Infusion Technique

This protocol outlines the aseptic technique for administering **Cephapirin Benzathine** at dry-off.

Objective: To administer the intramammary infusion while minimizing the introduction of new pathogens.

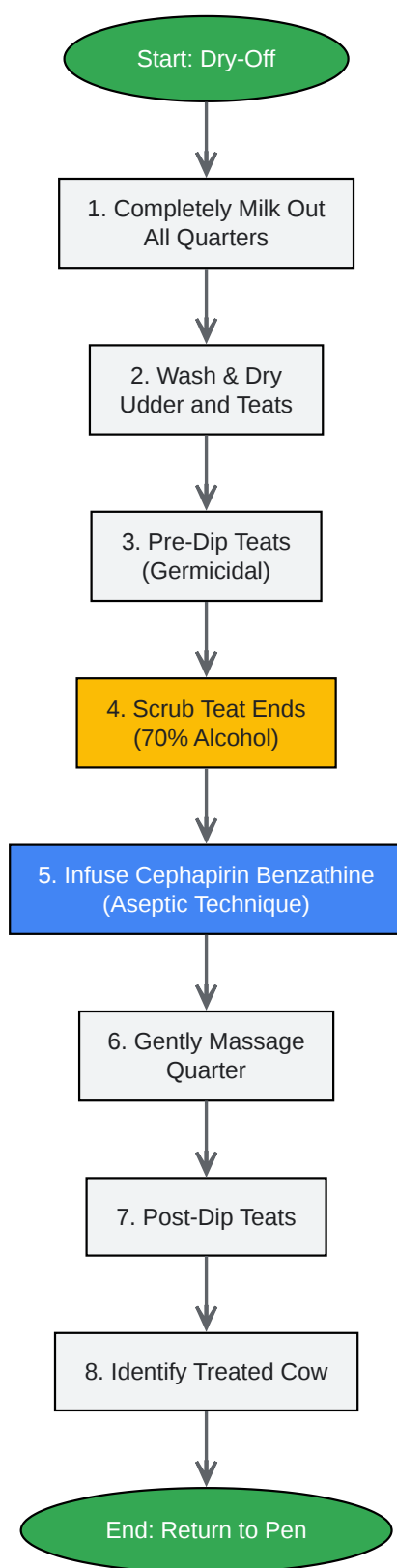
Materials:

- **Cephapirin Benzathine** (300 mg) 10 mL intramammary syringes
- Germicidal teat dip
- Individual paper or cloth towels
- 70% alcohol swabs (one per teat)
- Clean gloves

Procedure:

- Complete Milk Out: Ensure all four quarters are completely milked out immediately before treatment.^{[1][4]}
- Teat Cleaning and Disinfection:
 - Thoroughly wash the udder and teats with a suitable dairy antiseptic solution and dry them with individual towels.^[4]
 - Dip all teats in an effective germicidal teat dip and allow for a minimum of 30 seconds of contact time.
 - Dry each teat thoroughly with a clean, individual towel.
- Teat End Scrubbing:
 - Wearing clean gloves, scrub the teat end and orifice of each quarter with a separate 70% alcohol swab.^{[1][4]}
 - Disinfect the teats in a specific order, typically the far teats first, followed by the near teats, to avoid recontamination.
 - Allow the teat ends to air dry completely.
- Syringe Preparation and Infusion:

- The product is available with an "Opti-Sert®" protective cap, which allows for either partial or full insertion.[4] Studies suggest partial insertion (3-4 mm) can reduce new intramammary infections by up to 50% compared to full insertion.[3]
- For Partial Insertion: Twist off the upper portion of the cap to expose the 3-4 mm tip.[1][4]
- For Full Insertion: Remove the entire protective cap.[1][4]
- To prevent contamination, infuse the teats in the opposite order of cleaning (near teats first, then far teats).[10]
- Gently and carefully insert the syringe tip into the teat canal.
- Expel the entire 10 mL contents of the syringe into the quarter.[1][4]
- Post-Infusion:
 - Withdraw the syringe and gently massage the quarter to facilitate the distribution of the medication throughout the udder cistern.[1][4]
 - Apply a post-milking teat dip to all teats.
 - Clearly identify the treated animal as per herd management protocols.[10]



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Caption: Standard workflow for aseptic intramammary infusion at dry-off.

Protocol 2: Efficacy Evaluation for Experimentally Induced Mastitis

This protocol is a summary of the methodology used to evaluate the efficacy of **Cephapirin Benzathine** against experimentally induced *S. aureus* mastitis in heifers.[7]

Objective: To determine the bacteriological cure rate of a 300 mg **Cephapirin Benzathine** intramammary infusion in heifers with experimentally induced *S. aureus* mastitis.

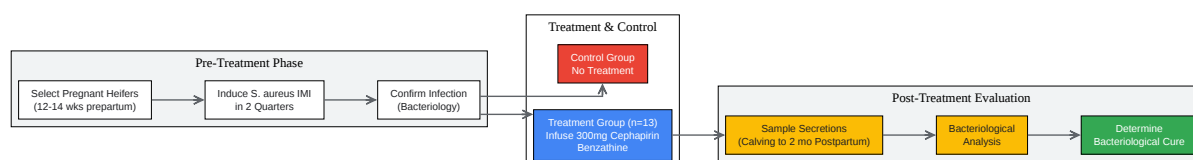
Experimental Design:

- Animal Selection: Twenty-five pregnant Jersey heifers, 12 to 14 weeks prepartum, were selected for the study.
- Experimental Infection:
 - Two quarters of each heifer were experimentally infected with *S. aureus*.
 - Infection was confirmed through bacteriological culture of mammary secretions.
- Treatment Allocation:
 - After 1 to 3 weeks post-infection, 13 heifers were assigned to the treatment group.
 - A total of 21 *S. aureus*-infected quarters in the treatment group were infused with a single 10 mL syringe containing 300 mg of **Cephapirin Benzathine**.
 - A control group consisted of 9 infected quarters which were left untreated.
- Sample Collection and Analysis:
 - Mammary secretions were collected for bacteriological analysis at calving and through 2 months post-calving.
 - Bacteriological cure was defined as the absence of *S. aureus* in post-treatment samples.
- Data Analysis:

- The number of bacteriologically negative quarters in the treatment and control groups was compared to determine the cure rate.

Results from the Study:

- Treated Group: All 21 treated quarters were bacteriologically negative for *S. aureus* at calving and for the following 2 months (100% cure rate).[7]
- Control Group: Of the 9 untreated quarters, only 1 spontaneously cured, and 2 became non-functional. The remaining infected quarters required treatment at calving.[7]



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Caption: Logical workflow for a dry cow therapy efficacy trial.

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- To cite this document: BenchChem. [Application Notes and Protocols: Intramammary Infusion of Cephalixin Benzathine in Cattle]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b047228#intramammary-infusion-techniques-for-cephapirin-benzathine-in-cattle]

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